

Technical Guide: Safety Data for Boc-D-Glu(Ochex)-Oh

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Boc-D-Glu(Ochex)-Oh*

CAS No.: *133464-27-4*

Cat. No.: *B558532*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Boc-D-Glu(Ochex)-Oh** (CAS No. 133464-27-4) was not readily available. The following information has been compiled from data for structurally similar compounds, including other Boc-protected glutamic acid derivatives.

Researchers and drug development professionals should handle this compound with the care due to a substance of unknown toxicity and refer to the safety data for analogous compounds as a precautionary measure.

Chemical Identification

Identifier	Value	Source
Chemical Name	(2R)-2-((tert-butoxycarbonyl)amino)-5-(cyclohexyloxy)-5-oxopentanoic acid	PubChem[1]
Synonyms	Boc-D-Glu(Ochex)-Oh, Boc-D-glutamic acid gamma-cyclohexyl ester	Chem-Impex, PubChem[1][2]
CAS Number	133464-27-4	Chem-Impex, Aapptec[2][3]
Molecular Formula	C16H27NO6	Chem-Impex, Aapptec[2][3]
Molecular Weight	329.39 g/mol	PubChem[1]

Physical and Chemical Properties

Property	Value	Source
Appearance	White powder	Chem-Impex[2]
Melting Point	54 - 57 °C	Chem-Impex[2]
Purity	≥ 98% (HPLC)	Chem-Impex[2]
Optical Rotation	$[\alpha]_{20D} = 14 \pm 2^\circ$ (c=2 in DMF)	Chem-Impex[2]
Storage Temperature	0 - 8 °C	Chem-Impex[2]

Hazard Identification and Precautionary Measures (Inferred from Analogous Compounds)

The following hazard information is based on SDS data for similar Boc-protected amino acids, such as Boc-D-Glu(OtBu)-OH and Boc-Glu(OtBu)-OH.

Potential Hazards:

- May be harmful if inhaled, ingested, or absorbed through the skin.[4]

- May cause irritation to the respiratory tract, skin, and eyes.[4]

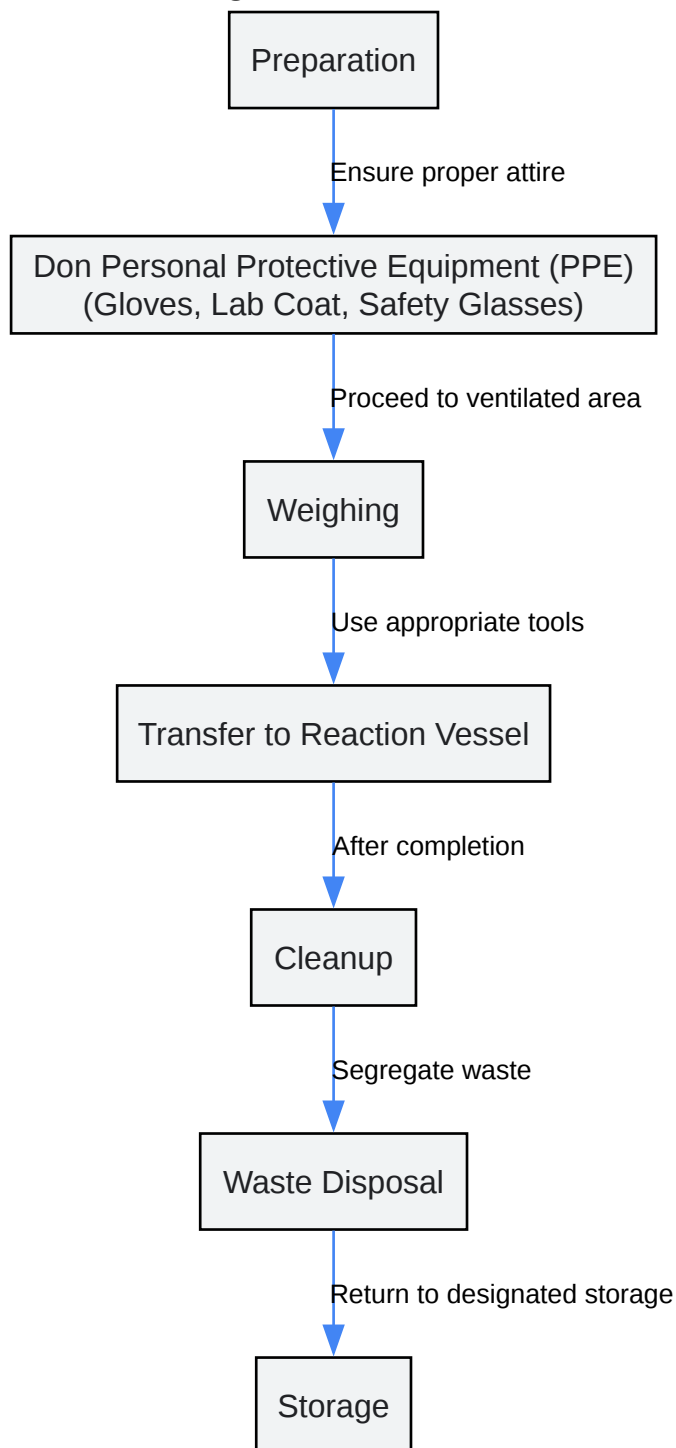
Precautionary Statements:

- Prevention:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[5]
 - Wash hands thoroughly after handling.[5]
 - Use only outdoors or in a well-ventilated area.[5]
 - Wear protective gloves, protective clothing, eye protection, and face protection.[5]
- Response:
 - If on skin: Wash with plenty of water.[5] If skin irritation occurs, get medical advice/attention.[5]
 - If inhaled: Remove person to fresh air and keep comfortable for breathing.[5]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
 - If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[6]
- Storage:
 - Store in a well-ventilated place. Keep container tightly closed.[5]
 - Store locked up.[5]
- Disposal:
 - Dispose of contents/container in accordance with local, regional, national, and international regulations.[5]

Experimental Protocols: Safe Handling Workflow

The following workflow outlines a general procedure for handling fine chemical powders like **Boc-D-Glu(Ochex)-Oh** in a laboratory setting, based on common safety practices for analogous compounds.

General Safe Handling Workflow for Chemical Powders



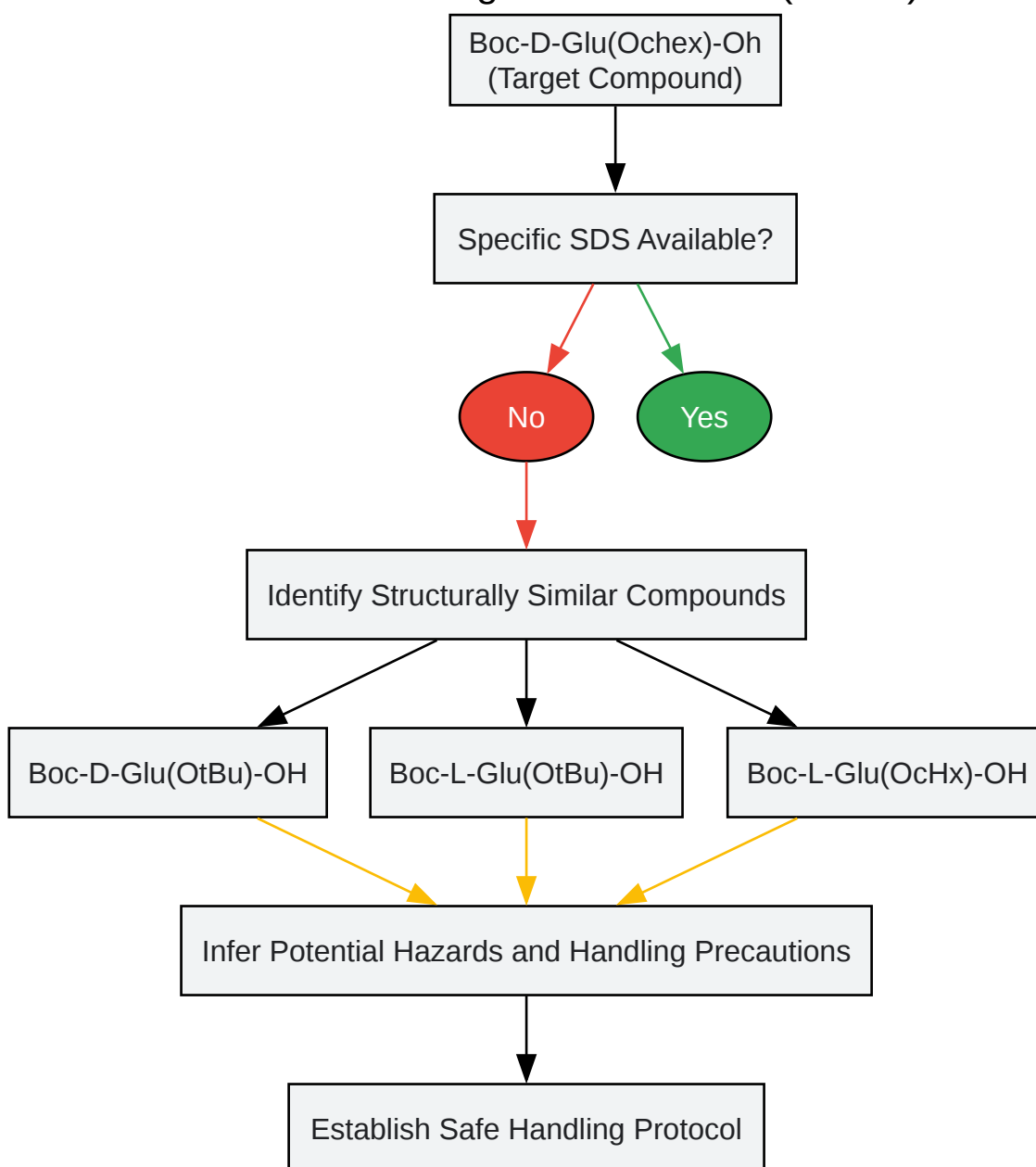
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Caption: General workflow for safely handling chemical powders in a laboratory.

Logical Relationship for Hazard Assessment

Due to the absence of a specific SDS for **Boc-D-Glu(Ochex)-Oh**, a logical approach to hazard assessment involves inferring potential risks from closely related compounds.

Hazard Assessment Logic for Boc-D-Glu(Ochex)-Oh



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Caption: Logical diagram for assessing hazards of a compound with no specific SDS.

First-Aid Measures (Inferred from Analogous Compounds)

- Inhalation: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[6]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6]

Fire-Fighting Measures (Inferred from Analogous Compounds)

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Hazardous Combustion Products: Oxides of carbon and nitrogen.[4][7]
- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus and full turnout gear.[7]

Stability and Reactivity (Inferred from Analogous Compounds)

- Chemical Stability: Stable under recommended storage conditions.[4][7]
- Conditions to Avoid: Strong oxidizing agents.[4][7]
- Hazardous Decomposition Products: Under fire conditions, may produce oxides of carbon (CO, CO₂) and nitrogen (NO_x).[4][7]

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References

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- To cite this document: BenchChem. [Technical Guide: Safety Data for Boc-D-Glu(Ochex)-Oh]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b558532/docs#technical-guide-safety-data-for-boc-d-glu-ochex-oh>]

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